

# Safe handling and storage procedures for 4-benzylphenol

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## Compound of Interest

Compound Name: 4-Benzylphenol

Cat. No.: B016752

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## Application Notes and Protocols for 4-Benzylphenol

Affiliation: Google Research

### Abstract

These application notes provide comprehensive guidelines for the safe handling and storage of **4-benzylphenol** (CAS No. 101-53-1). The protocols outlined are intended for researchers, scientists, and drug development professionals to minimize risks associated with the use of this compound. This document includes a summary of physical and chemical properties, hazard identification, personal protective equipment (PPE) recommendations, and detailed procedures for handling, storage, and emergency response.

### Introduction

**4-Benzylphenol**, also known as 4-hydroxydiphenylmethane, is a phenolic compound used in organic synthesis and as a germicide, antiseptic, and preservative.<sup>[1][2]</sup> While a valuable reagent, it is classified as a hazardous substance, causing skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][3][4][5][6]</sup> Adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

### Hazard Identification and Classification

**4-Benzylphenol** is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).<sup>[3]</sup>

- GHS Classification:
  - Skin Irritation (Category 2)[1][3]
  - Serious Eye Irritation (Category 2)[1][3]
  - Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System[1][3][6][7]
- Signal Word: Warning[3][4][5][6]
- Hazard Statements:
  - H315: Causes skin irritation.[1][4][5][6]
  - H319: Causes serious eye irritation.[1][4][5][6]
  - H335: May cause respiratory irritation.[1][5][6][7]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5]
  - P264: Wash face, hands, and any exposed skin thoroughly after handling.[3][4]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5]
  - P302+P352: IF ON SKIN: Wash with plenty of water.[4][8]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][5]

## Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **4-benzylphenol**.

Table 1: Physical and Chemical Properties

| Property          | Value                             | Reference  |
|-------------------|-----------------------------------|--|
| CAS Number        | 101-53-1                          | <a href="#">[3]</a> <a href="#">[5]</a>                      |
| Molecular Formula | C <sub>13</sub> H <sub>12</sub> O | <a href="#">[1]</a> <a href="#">[4]</a>                      |
| Molecular Weight  | 184.23 g/mol                      | <a href="#">[6]</a>  |
| Appearance        | White crystalline solid           | <a href="#">[9]</a>  |
| Melting Point     | 79-81 °C (lit.)                   | <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[10]</a> |
| Boiling Point     | 198-200 °C / 10 mmHg (lit.)       | <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a>  |
| Vapor Pressure    | 6.85E-05 mm Hg                    | <a href="#">[9]</a>  |
| Flash Point       | Not applicable                    | <a href="#">[6]</a> <a href="#">[7]</a>                      |

Table 2: Toxicological Data

| Test | Route | Species | Value    | Reference                                |
|------|-------|---------|----------|--|
| LD50 | Oral  | Mouse   | >20 g/kg | <a href="#">[4]</a> <a href="#">[10]</a> |

## Experimental Protocols

The following protocols detail the necessary procedures for the safe handling and storage of **4-benzylphenol**.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure.

| Protection Type        | Specific Recommendations   | Rationale   |
|------------------------|--|---|
| Eye Protection         | Safety glasses with side shields or chemical splash goggles.   | To protect against splashes and dust particles.[11]                                     |
| Hand Protection        | Chemical-resistant gloves (e.g., Neoprene, Nitrile).   | To prevent skin contact and absorption.[11]   |
| Respiratory Protection | Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.            | To avoid inhalation of dust or aerosols, which can cause respiratory irritation.[3][11] |
| Body Protection        | A standard laboratory coat is required. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron or coveralls should be worn. | To protect skin and personal clothing from contamination.[3][11]                        |

## Handling Protocol

- Engineering Controls: Handle **4-benzylphenol** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[3][11] Ensure that eyewash stations and safety showers are close to the workstation location.[3]
- Personal Hygiene: Avoid eating, drinking, or smoking in areas where the chemical is handled.[11] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[3][4][11]
- Dispensing:
  - Wear all required PPE as outlined in Table 3.

- Use appropriate tools (e.g., spatulas) to handle the solid compound and avoid generating dust.[11]
- If creating a solution, slowly add the solid to the solvent to prevent splashing.
- Waste Disposal: All waste containing **4-benzylphenol** should be considered hazardous chemical waste.[11] Collect waste in a designated, sealed, and clearly labeled container.[3][11] Dispose of in accordance with local, state, and federal regulations.

## Storage Protocol

- Container: Store in a tightly sealed, properly labeled container.[3][4][11]
- Location: Keep in a cool, dry, and well-ventilated area.[3][4][11] Store away from heat and sources of ignition.[3]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents.[3][4][11]

## Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment:
  - Wear appropriate PPE, including respiratory protection.
  - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]
  - For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Reporting: Report the spill to the appropriate environmental health and safety office.

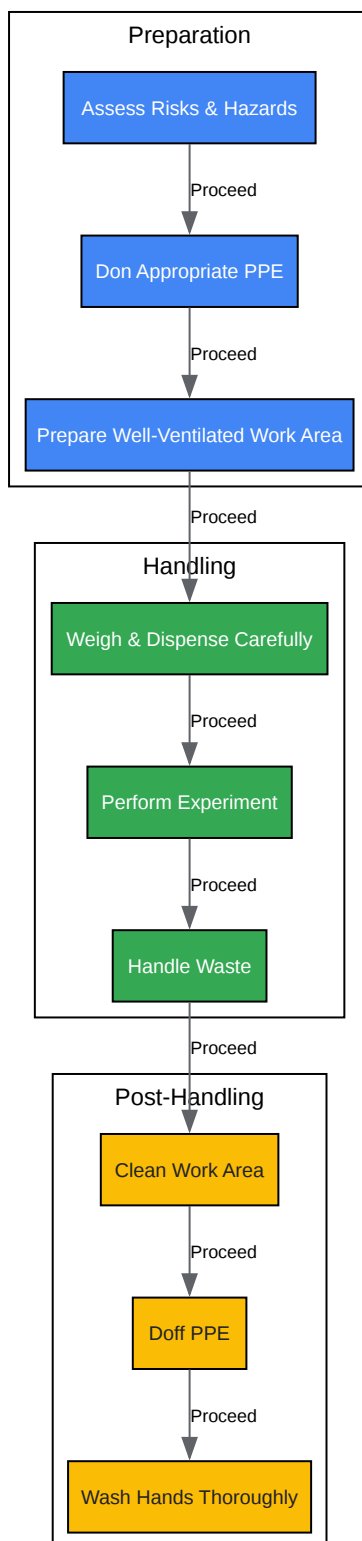
## First Aid Protocol

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.<sup>[3]</sup> Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.<sup>[3]</sup> If skin irritation persists, call a physician.<sup>[3]</sup> Remove and wash contaminated clothing before reuse.<sup>[4][8]</sup>
- Inhalation: Remove to fresh air.<sup>[3][12]</sup> If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting.<sup>[12]</sup> If the victim is conscious and able to swallow, give 4-8 oz of water or milk.<sup>[12]</sup> Never give anything by mouth to an unconscious person.<sup>[12]</sup> Get medical attention immediately.

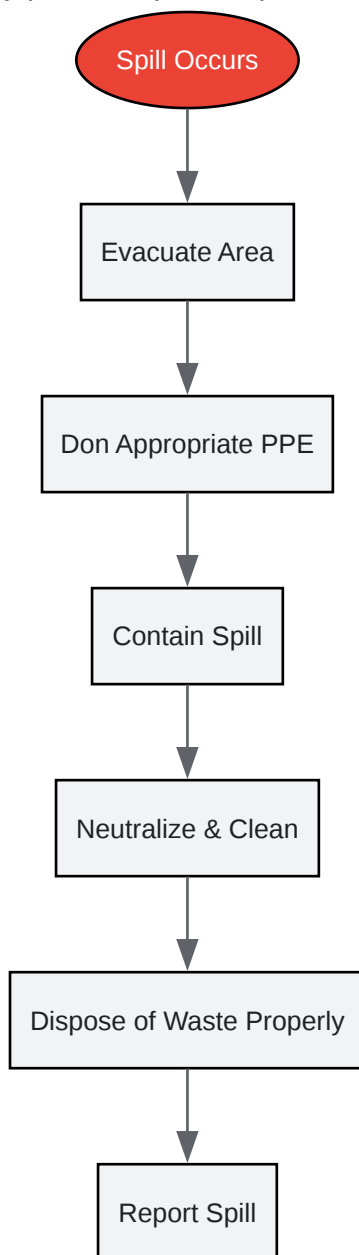
## Visualized Workflows

The following diagrams illustrate the logical workflow for the safe handling of **4-benzylphenol**.

## Safe Handling Workflow for 4-Benzylphenol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **4-benzylphenol**.

## 4-Benzylphenol Spill Response Protocol



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Caption: Protocol for responding to a **4-benzylphenol** spill.

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